

Application Note: Comprehensive Characterization of 1-(Cyclopropylmethyl)piperidin-4-amine

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Compound of Interest

Compound Name:	1-(Cyclopropylmethyl)piperidin-4-amine
CAS No.:	380424-59-9
Cat. No.:	B1286171

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Abstract

This application note provides a comprehensive guide to the analytical methods for the characterization of **1-(Cyclopropylmethyl)piperidin-4-amine**, a key intermediate in pharmaceutical synthesis. The protocols detailed herein are designed for researchers, quality control analysts, and drug development professionals to ensure the identity, purity, and quality of this compound. This document outlines detailed methodologies for Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC), providing both theoretical grounding and practical, step-by-step protocols.

Introduction

1-(Cyclopropylmethyl)piperidin-4-amine (C₉H₁₈N₂) is a substituted piperidine derivative that serves as a versatile building block in medicinal chemistry.^{[1][2]} Its structural features, including a basic piperidine ring and a cyclopropylmethyl group, make it a valuable component in the

synthesis of complex molecular architectures with potential biological activity. The purity and structural integrity of this intermediate are paramount to the success of subsequent synthetic steps and the quality of the final active pharmaceutical ingredient (API). This guide establishes a multi-pronged analytical approach for its complete characterization.

Structural and Purity Analysis by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the unambiguous structural elucidation of **1-(Cyclopropylmethyl)piperidin-4-amine**. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of each atom, confirming the connectivity and stereochemistry of the molecule.

Rationale for NMR Analysis

^1H NMR spectroscopy allows for the identification and integration of signals corresponding to the distinct protons of the cyclopropyl, methyl, and piperidine ring systems. The chemical shifts and coupling constants provide insights into the spatial arrangement of these groups. ^{13}C NMR complements this by providing a count of unique carbon atoms and their hybridization states, which is crucial for confirming the presence of all structural components. For structurally related piperidine compounds, detailed NMR studies have been performed to elucidate conformational isomers.[3]

Predicted ^1H NMR Spectral Data

Based on established chemical shift principles for similar structures, the following proton assignments for **1-(Cyclopropylmethyl)piperidin-4-amine** in CDCl_3 are predicted.[4][5][6]

Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration
Piperidine H2, H6 (axial)	~ 1.90 - 2.10	d	2H
Piperidine H2, H6 (equatorial)	~ 2.85 - 3.00	d	2H
Piperidine H3, H5 (axial)	~ 1.25 - 1.40	q	2H
Piperidine H3, H5 (equatorial)	~ 1.70 - 1.85	d	2H
Piperidine H4	~ 2.60 - 2.75	tt	1H
-CH ₂ - (exocyclic)	~ 2.20 - 2.30	d	2H
Cyclopropyl -CH-	~ 0.80 - 0.95	m	1H
Cyclopropyl -CH ₂ -	~ 0.40 - 0.55	m	2H
Cyclopropyl -CH ₂ '-	~ 0.05 - 0.15	m	2H
-NH ₂	~ 1.50 (broad)	s	2H

Protocol for NMR Data Acquisition

Objective: To acquire high-resolution ¹H and ¹³C NMR spectra for structural confirmation.

Instrumentation: 400 MHz (or higher) NMR Spectrometer.

Protocol:

- Sample Preparation:
 - Accurately weigh 5-10 mg of **1-(Cyclopropylmethyl)piperidin-4-amine**.
 - Dissolve the sample in approximately 0.7 mL of deuterated chloroform (CDCl₃) or deuterated methanol (CD₃OD). The choice of solvent can affect the chemical shifts of labile protons.[\[7\]](#)

- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup and Data Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
 - For ^1H NMR:
 - Acquire a single-pulse experiment with a 90° pulse angle.
 - Set the spectral width to cover a range of -1 to 10 ppm.
 - Use a relaxation delay of 2-5 seconds.
 - Acquire a sufficient number of scans (typically 16-64) to achieve a good signal-to-noise ratio.
 - For ^{13}C NMR:
 - Acquire a proton-decoupled experiment (e.g., zgpg30).
 - Set the spectral width to cover a range of 0 to 100 ppm.
 - Use a relaxation delay of 2-5 seconds.
 - Acquire a larger number of scans (typically 1024 or more) due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decays (FIDs).
 - Phase the spectra and perform baseline correction.

- Calibrate the chemical shift axis to the TMS signal (0.00 ppm).
- Integrate the peaks in the ^1H NMR spectrum.
- Assign the peaks based on their chemical shifts, multiplicities, and integration values, and by comparison with predicted values and data from related structures.

Molecular Weight Confirmation by Mass Spectrometry (MS)

Mass spectrometry is a powerful technique to confirm the molecular weight of **1-(Cyclopropylmethyl)piperidin-4-amine** and to gain structural information through fragmentation analysis. Gas Chromatography-Mass Spectrometry (GC-MS) is particularly well-suited for this volatile amine.

Rationale for GC-MS Analysis

GC-MS provides both retention time data, which is indicative of purity, and mass spectral data for structural confirmation. Electron Ionization (EI) is a common technique that induces reproducible fragmentation patterns, creating a molecular fingerprint that can be used for identification. For amines, which can be challenging to analyze by GC due to their basicity, proper column selection and sometimes derivatization are key considerations.^{[8][9]}

Predicted Mass Spectrum Data

The nominal mass of **1-(Cyclopropylmethyl)piperidin-4-amine** is 154 g/mol . Under EI conditions, the following key fragments are anticipated:

m/z	Predicted Fragment	Notes
154	$[M]^+$	Molecular ion
139	$[M - CH_3]^+$	Loss of a methyl radical
113	$[M - C_3H_5]^+$	Loss of the cyclopropyl group
98	[Piperidine ring fragment] $^+$	α -cleavage of the cyclopropylmethyl group
84	[Piperidine ring fragment] $^+$	Further fragmentation of the piperidine ring
56	$[C_4H_8]^+$	Common fragment from piperidine ring cleavage

Protocol for GC-MS Analysis

Objective: To confirm the molecular weight and fragmentation pattern of the compound.

Instrumentation: Gas Chromatograph coupled to a Mass Spectrometer with an EI source.

Protocol:

- Sample Preparation:
 - Prepare a dilute solution of **1-(Cyclopropylmethyl)piperidin-4-amine** (e.g., 100 $\mu\text{g/mL}$) in a volatile organic solvent such as methanol or dichloromethane.
- Instrumental Conditions:

Parameter	Condition
GC Column	DB-5ms or equivalent (30 m x 0.25 mm, 0.25 μ m film thickness)
Injector Temperature	250 °C
Injection Mode	Splitless (or split, depending on concentration)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Initial temp: 60 °C, hold for 2 min; Ramp: 10 °C/min to 280 °C, hold for 5 min
MS Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	40 - 300 amu

- Data Analysis:
 - Identify the peak corresponding to **1-(Cyclopropylmethyl)piperidin-4-amine** in the total ion chromatogram (TIC).
 - Extract the mass spectrum for this peak.
 - Identify the molecular ion peak $[M]^+$ at m/z 154.
 - Analyze the fragmentation pattern and compare it to the predicted fragments and library data for similar compounds.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is the primary method for determining the purity of **1-(Cyclopropylmethyl)piperidin-4-amine** and for quantifying any related impurities. Due to the lack of a strong chromophore in the molecule, UV detection at low wavelengths or the use of a universal detector like a Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD) is necessary.

[10]

Rationale for HPLC Method Development

A reversed-phase HPLC method is generally suitable for the analysis of amines. However, the basic nature of the piperidine nitrogen can lead to poor peak shape (tailing) due to interactions with residual silanols on the silica-based column packing. To mitigate this, an acidic mobile phase modifier (e.g., trifluoroacetic acid or formic acid) is used to protonate the amine, and a column with end-capping is recommended. For quantitative analysis without a suitable chromophore, derivatization can be employed to attach a UV-active moiety.^{[11][12]}

Protocol for HPLC Purity Analysis

Objective: To determine the purity of **1-(Cyclopropylmethyl)piperidin-4-amine** by quantifying the main peak and any impurities.

Instrumentation: HPLC system with a UV detector or a universal detector (CAD/ELSD).

Protocol:

- Chromatographic Conditions:

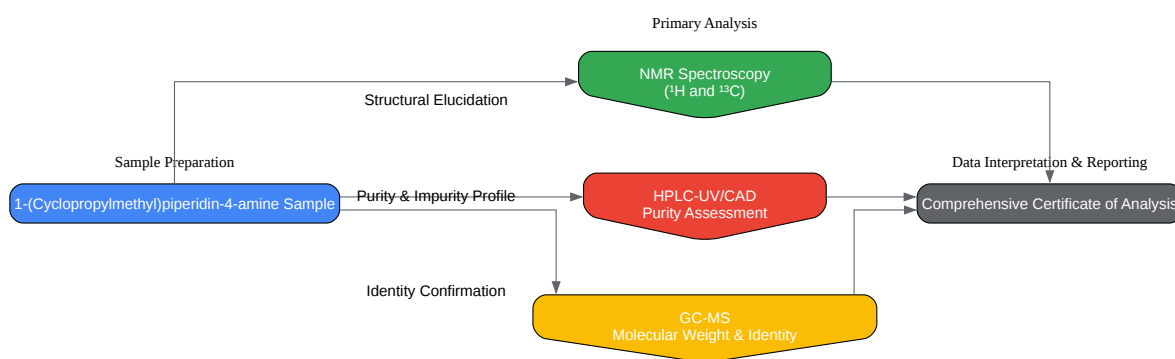
Parameter	Condition
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Trifluoroacetic acid in Water
Mobile Phase B	0.1% Trifluoroacetic acid in Acetonitrile
Gradient	5% B to 95% B over 20 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV at 210 nm (or CAD/ELSD)

- Sample and Standard Preparation:

- Standard Solution: Prepare a stock solution of a reference standard of **1-(Cyclopropylmethyl)piperidin-4-amine** at a known concentration (e.g., 1 mg/mL) in the mobile phase.
- Sample Solution: Prepare the sample to be analyzed at the same concentration as the standard solution.
- Analysis and Data Processing:
 - Inject the standard and sample solutions into the HPLC system.
 - Integrate the area of all peaks in the chromatogram.
 - Calculate the purity of the sample using the area percent method:
 - $\% \text{ Purity} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$

Integrated Analytical Workflow

A robust characterization of **1-(Cyclopropylmethyl)piperidin-4-amine** relies on the integration of these orthogonal analytical techniques. The following workflow ensures a comprehensive evaluation of the compound's identity and purity.



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Caption: Integrated workflow for the characterization of **1-(Cyclopropylmethyl)piperidin-4-amine**.

Conclusion

The analytical methods detailed in this application note provide a robust framework for the comprehensive characterization of **1-(Cyclopropylmethyl)piperidin-4-amine**. The combination of NMR spectroscopy for structural confirmation, mass spectrometry for molecular weight verification, and HPLC for purity assessment ensures a thorough evaluation of this important chemical intermediate. Adherence to these protocols will enable researchers and manufacturers to confidently assess the quality and suitability of this compound for its intended use in pharmaceutical development and other scientific applications.

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